

safe handling and storage procedures for 5-Pentylcyclohexane-1,3-dione

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Compound of Interest

Compound Name: 5-Pentylcyclohexane-1,3-dione

Cat. No.: B100022

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Application Notes and Protocols: 5-Pentylcyclohexane-1,3-dione

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **5-Pentylcyclohexane-1,3-dione**. It also outlines its primary application as a chemical intermediate and includes a general experimental protocol for its use in synthesis.

Introduction

5-Pentylcyclohexane-1,3-dione is a diketone that serves as a valuable precursor in organic synthesis. Its most notable application is in the synthesis of Olivetol, a key intermediate in the production of various cannabinoids, including synthetic analogs of Tetrahydrocannabinol (THC). [1] Due to its chemical properties and applications, proper handling and storage procedures are essential to ensure the safety of laboratory personnel and the integrity of the compound.

Properties of 5-Pentylcyclohexane-1,3-dione

The following table summarizes the key physical and chemical properties of **5-Pentylcyclohexane-1,3-dione**.

Property	Value
Molecular Formula	C ₁₁ H ₁₈ O ₂
Molecular Weight	182.26 g/mol [2]
CAS Number	18456-88-7 [2]
Appearance	Solid (at standard conditions)
Boiling Point	298.9 °C at 760 mmHg [3]
Flash Point	111.6 °C [3]
Density	0.977 g/cm ³ [3]
Solubility	Soluble in a variety of organic solvents.

Safety and Handling

GHS Hazard Classification:

- H318: Causes serious eye damage.[\[2\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[2\]](#)
- P317: Get medical help.[\[2\]](#)

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.

- Skin Protection: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: In case of dust formation or when working in a poorly ventilated area, a NIOSH-approved respirator is recommended.

Engineering Controls

- Work with **5-Pentylcyclohexane-1,3-dione** in a well-ventilated area, preferably in a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.

Spill and Leak Procedures

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For small spills, absorb the material with an inert, non-combustible material (e.g., sand, earth) and place it in a suitable container for disposal.
- For large spills, contain the spill and contact environmental health and safety personnel.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- Skin Contact: Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Storage Procedures

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep in a cool, dark place away from incompatible materials such as strong oxidizing agents.
- Recommended storage temperature is room temperature.

Application: Synthesis of Olivetol

A primary application of **5-Pentylcyclohexane-1,3-dione** is its use as a starting material for the synthesis of 5-Pentylbenzene-1,3-diol, commonly known as Olivetol. Olivetol is a crucial precursor in the synthesis of various cannabinoids.

General Experimental Protocol: Aromatization to Olivetol

This protocol describes a general method for the aromatization of **5-Pentylcyclohexane-1,3-dione** to Olivetol. Note: This is a generalized procedure and may require optimization based on specific laboratory conditions and desired yield/purity.

Materials:

- **5-Pentylcyclohexane-1,3-dione**
- Palladium on carbon (Pd/C) catalyst (e.g., 10%)
- High-boiling point solvent (e.g., diphenyl ether)
- Inert gas (e.g., Argon or Nitrogen)
- Standard laboratory glassware for reflux and distillation
- Heating mantle
- Magnetic stirrer

Procedure:

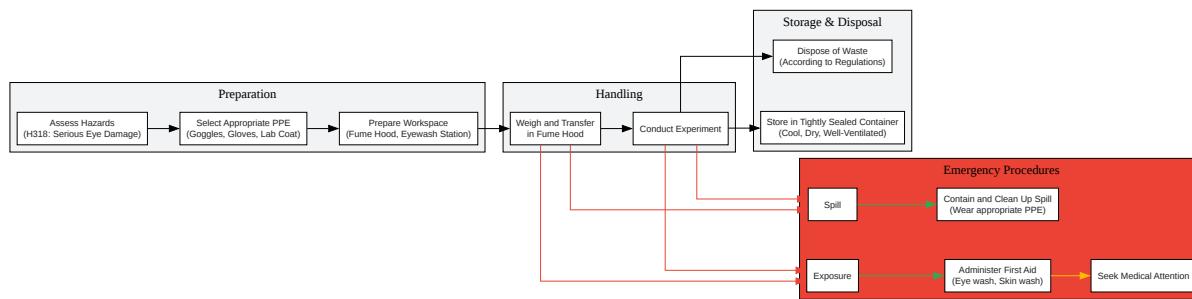
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add **5-Pentylcyclohexane-1,3-dione** and the high-boiling point solvent.
- Inert Atmosphere: Purge the system with an inert gas to remove oxygen.
- Catalyst Addition: Carefully add the Pd/C catalyst to the reaction mixture.
- Heating: Heat the mixture to reflux under a continuous flow of inert gas. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Reaction Completion: Once the reaction is complete (typically after several hours), cool the mixture to room temperature.
- Catalyst Removal: Filter the reaction mixture to remove the Pd/C catalyst.
- Product Isolation: The Olivetol can be isolated from the high-boiling point solvent by vacuum distillation or other suitable purification techniques such as column chromatography.

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Contaminated packaging should be treated as the chemical itself.

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **5-Pentylcyclohexane-1,3-dione**.

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Safe handling workflow for **5-Pentylcyclohexane-1,3-dione**.

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